13C NMR spectroscopy of L-Carnitine-13C Chloride for structural analysis.

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Compound of Interest

Compound Name:	*L-Carnitine-13C Chloride*
Cat. No.:	*B1152015*

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Application Note: Structural Elucidation and Verification of L-Carnitine-13C Hydrochloride via 13C NMR Spectroscopy

Abstract

This application note details the protocol for the structural analysis of L-Carnitine-13C Hydrochloride (specifically focusing on uniformly labeled [U-13C] or specific isotopologs) using Carbon-13 Nuclear Magnetic Resonance (

C NMR). While Proton (

H) NMR is standard for purity,

C NMR offers superior dispersion and direct observation of the carbon backbone. The use of

C-enriched material dramatically enhances sensitivity, allowing for rapid acquisition of quantitative data and the observation of homonuclear spin-spin couplings (

), which provide unambiguous connectivity information often inaccessible in natural abundance samples.

Introduction

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L-Carnitine (3-hydroxy-4-(trimethylazaniumyl)butanoate) is a critical metabolite in fatty acid oxidation. In drug development and metabolic tracing, stable isotope-labeled variants (such as L-Carnitine-13C) are essential tools.

The analysis of the Hydrochloride (HCl) salt form presents specific challenges and advantages:

- pH Sensitivity: The chemical shift of the carboxyl carbon (C1) is highly sensitive to pH. The HCl salt creates an acidic environment in unbuffered

  , shifting the carbonyl resonance upfield relative to the zwitterionic form found at physiological pH.

- Coupling Complexity: In

  C-enriched samples, the suppression of the "dilute spin" approximation means that adjacent carbons couple to each other. This results in complex multiplet patterns (doublets or doublets of doublets) in 1D

  C spectra, rather than the singlets seen in natural abundance. This splitting is a definitive fingerprint for structural verification.

Materials and Equipment

Reagents

- Analyte: L-Carnitine-13C Hydrochloride (Enrichment >98% recommended for full coupling analysis).
- Solvent: Deuterium Oxide (

  ), 99.9% D.

- Internal Reference: 3-(trimethylsilyl)propionic-2,2,3,3-d4 acid sodium salt (TSP-d4) or Sodium 2,2-dimethyl-2-silapentane-5-sulfonate (DSS).
  - Note: TSP is preferred as it is less pH-sensitive than some other standards, though its chemical shift can drift slightly in very acidic conditions.

Instrumentation

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- Spectrometer: 400 MHz (9.4 T) or higher field strength recommended to resolve multiplets.
- Probe: Broadband observe (BBO) or Cryoprobe optimized for C detection.
- Temperature Control: Regulated at 298 K (25 °C) to prevent chemical shift drift.

Experimental Protocol

Sample Preparation

The concentration of enriched samples can be significantly lower than natural abundance samples due to the 100-fold increase in sensitivity.

- Weighing: Accurately weigh 5–10 mg of L-Carnitine-13C HCl into a clean vial.
  - Expert Insight: For natural abundance, 30-50 mg is typical. For enriched, <5 mg yields excellent SNR in minutes.
- Solvation: Add 600 µL of containing 0.05% w/v TSP-d4.
- Mixing: Vortex until fully dissolved. The HCl salt is highly water-soluble.
- Transfer: Transfer to a 5 mm high-precision NMR tube.

Acquisition Parameters (Bruker Nomenclature)

The following parameters are optimized for a 1D Proton-Decoupled C Experiment (zgpg30 or similar).

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Parameter	Value	Rationale
Pulse Sequence	zgpg30	30° excitation with power-gated WALTZ-16 H decoupling.
Spectral Width (SW)	240 ppm	Covers the full range including Carbonyl (~170 ppm).
Offset (O1P)	100 ppm	Centers the spectrum.
Relaxation Delay (D1)	2.0 – 5.0 s	Sufficient for structural ID. Use >20s for qNMR of the carboxyl group.
Scans (NS)	16 – 64	Low scan count required for enriched samples.
Acquisition Time (AQ)	~1.0 s	Ensures sufficient digital resolution.
Temperature	298 K	Standardizes chemical shifts. [1]

Workflow Visualization



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Figure 1: Operational workflow for high-fidelity 13C NMR acquisition of enriched L-Carnitine.

Results and Structural Assignment

Chemical Shift Assignment (D2O, referenced to TSP = 0.0 ppm)

The following table correlates the carbon positions with expected chemical shifts. Note that in a Uniformly Labeled (U-13C) sample, these peaks will appear as multiplets due to

coupling.

Carbon Position	Assignment	Approx. Shift (ppm)	Multiplicity (U-13C)	Coupling Context
C1	Carboxyl (-COOH)	171.0 – 174.0*	Doublet (d)	Coupled to C2 (~50-60 Hz)
C4		72.0 – 74.5	Doublet (d)	Coupled to C3 (~35-40 Hz)
C3		65.0 – 67.0	ddd or dd	Coupled to C2 and C4
N-Me		54.0 – 55.0	Singlet**	Usually not coupled to backbone in synthesis unless precursors were fully labeled.
C2		39.0 – 41.0	dd	Coupled to C1 and C3

*Note: The C1 shift is pH-dependent. In the HCl salt (acidic), it appears near 172 ppm. In buffered neutral solution (zwitterion), it shifts downfield to ~178-180 ppm. **Note: If the N-Methyl groups are also 13C enriched, they will appear as a strong singlet (or complex multiplet if coupled to each other/C4, though

coupling is usually not observed in standard 13C spectra).

Structural Connectivity Diagram

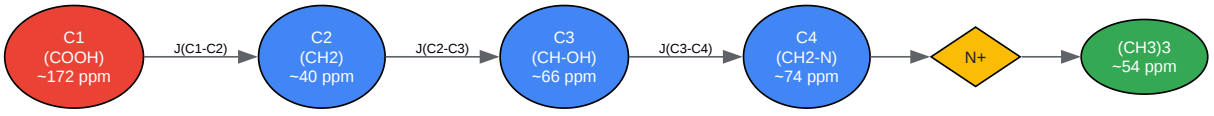

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Figure 2: Carbon backbone connectivity and expected J-coupling pathways for L-Carnitine.

Expert Discussion & Troubleshooting

The "Multiplet" Phenomenon in Enriched Samples

Users transitioning from natural abundance to 13C-enriched compounds often misinterpret the spectrum as "impure" due to peak splitting.

- Explanation: In natural abundance (1.1%

  C), the probability of two

  C nuclei being adjacent is

  . Thus, we see singlets.[2] In 99% enriched samples, neighbors are always

  C.

- Verification: Measure the coupling constant (

  in Hz).

  - (sp2-sp3) is typically 50–60 Hz.
  - (sp3-sp3) is typically 35–40 Hz.
  - If the splitting matches these values, it confirms the integrity of the carbon backbone.

pH Effects on Chemical Shift

L-Carnitine exists in equilibrium between cationic (acidic pH) and zwitterionic (neutral pH) forms.

- Observation: If C1 appears at 178 ppm instead of 172 ppm, your sample is likely buffered or the HCl was neutralized.
- Protocol Adjustment: For strict reproducibility, verify the pH of the NMR solution. If exact matching to a library standard (e.g., HMDB) is required, adjust pH to 7.4 using NaOD/DCl.

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Stereochemistry (L vs D)

Standard 1D

C NMR cannot distinguish between L-Carnitine and D-Carnitine (enantiomers) in an achiral environment.

- Solution: To determine enantiomeric purity, add a Chiral Shift Reagent (CSR) such as Europium(III) tris[3-(trifluoromethylhydroxymethylene)-(+)-camphorate] or use a chiral solvating agent. This will split the signals of the L and D forms.

References

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- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997).[3] NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. Journal of Organic Chemistry.[3] Available at: [Link]
- Reich, H. J.WinPLT: 13C Chemical Shifts. University of Wisconsin-Madison. (General reference for chemical shift ranges). Available at: [Link]

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Sources

- 1. bmse000211 L(-)-Carnitine at BMRB [bmrb.io]
- 2. Optimized Default 13C Parameters | NMR Facility - Chemistry Department [chemnmrlab.uchicago.edu]
- 3. scs.illinois.edu [scs.illinois.edu]

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